

Application Notes and Protocols for Quadrosilan Efficacy Studies in Animal Models

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Compound of Interest

Compound Name: Quadrosilan

Cat. No.: B3415684

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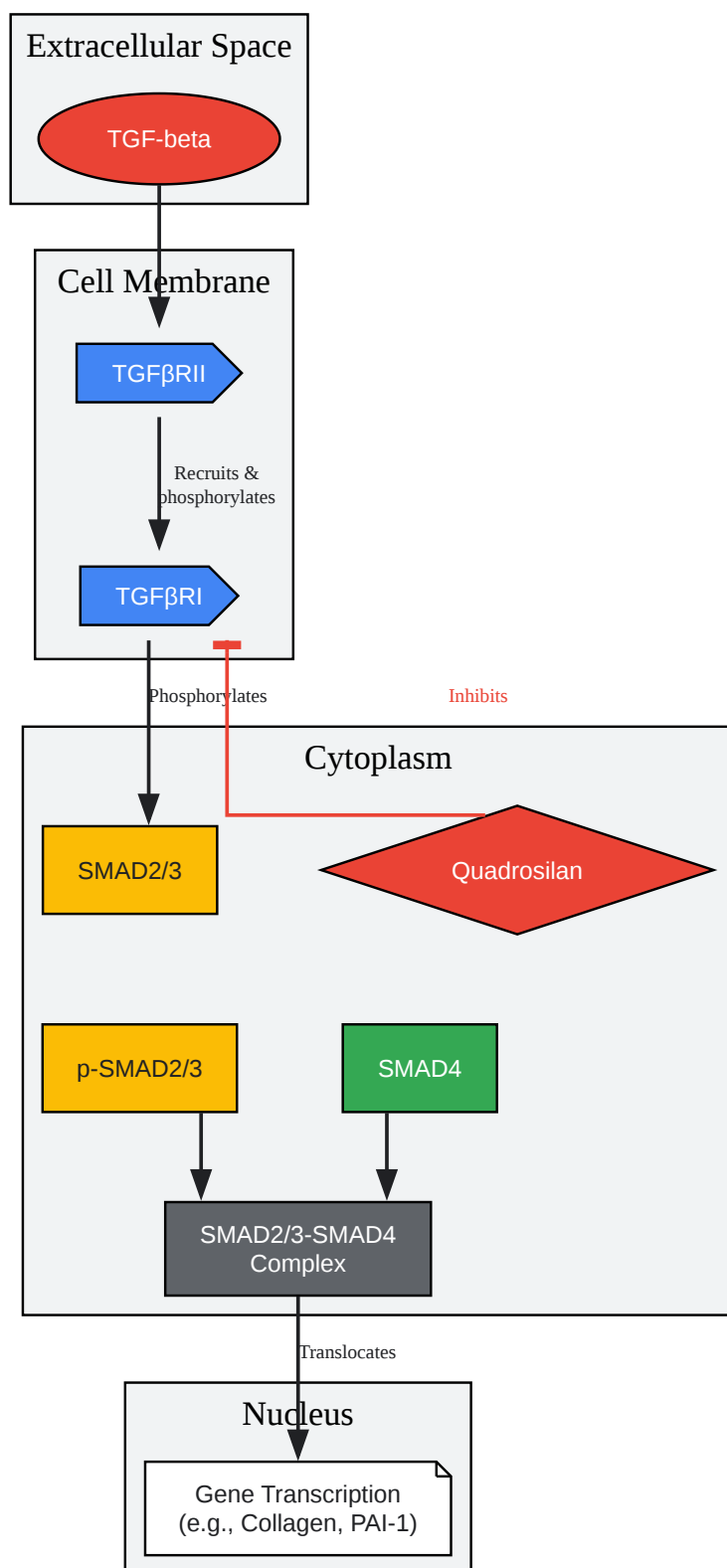
Introduction to Quadrosilan

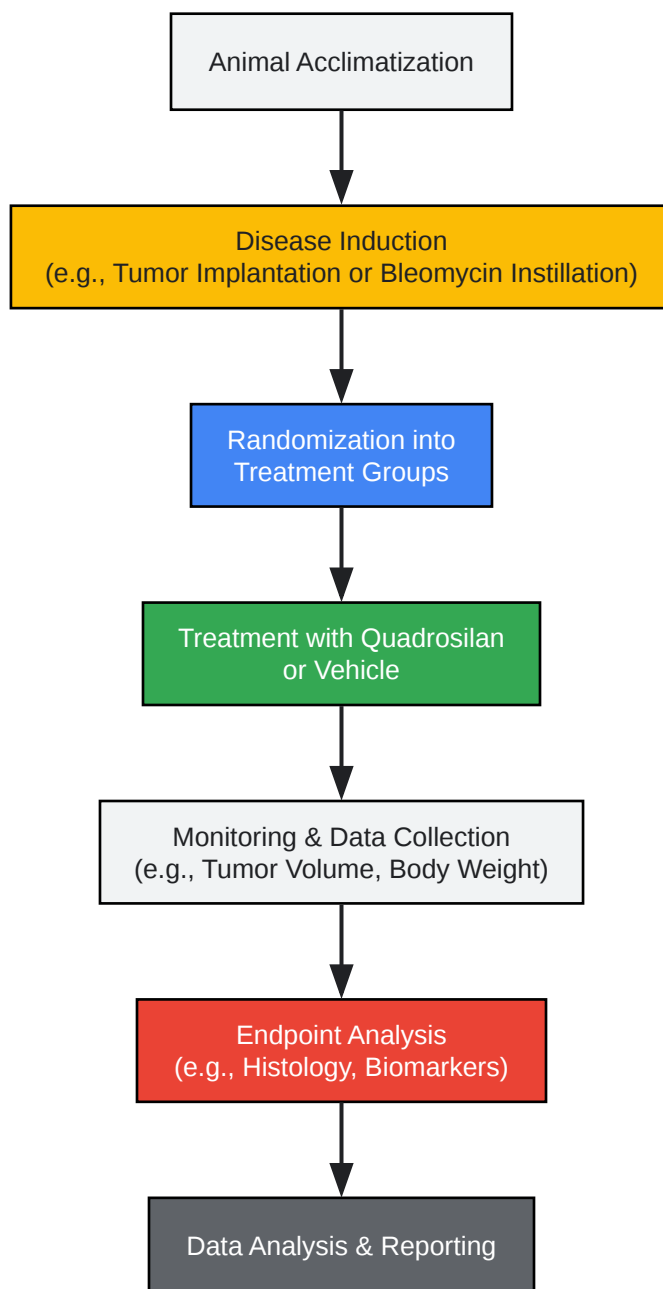
Quadrosilan is an investigational small molecule inhibitor targeting the Transforming Growth Factor-beta (TGF- β) signaling pathway. The TGF- β pathway is a critical regulator of numerous cellular processes, and its dysregulation is implicated in the pathogenesis of cancer and fibrotic diseases. By modulating this pathway, **Quadrosilan** presents a promising therapeutic strategy for these conditions. These application notes provide detailed protocols for evaluating the efficacy of **Quadrosilan** in established preclinical animal models of cancer and fibrosis.

Mechanism of Action: Targeting the TGF- β Signaling Pathway

TGF- β signaling is initiated by the binding of a TGF- β ligand to a type II receptor (TGF β RII), which then recruits and phosphorylates a type I receptor (TGF β RI). The activated TGF β RI, in turn, phosphorylates receptor-regulated SMADs (R-SMADs), specifically SMAD2 and SMAD3. These phosphorylated R-SMADs then form a complex with the common mediator SMAD (co-SMAD), SMAD4. This complex translocates to the nucleus, where it regulates the transcription of target genes involved in cell proliferation, differentiation, apoptosis, and extracellular matrix (ECM) production.

In cancer, aberrant TGF- β signaling can promote tumor growth, invasion, and metastasis. In fibrotic diseases, it leads to excessive ECM deposition and tissue scarring. **Quadrosilan** is designed to inhibit the kinase activity of TGF β RI, thereby blocking the phosphorylation of SMAD2/3 and halting the downstream signaling cascade.





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